

Application Notes and Protocols: JJC8-091 for Cocaine Self-Administration Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JJC8-091
Cat. No.: B12364045

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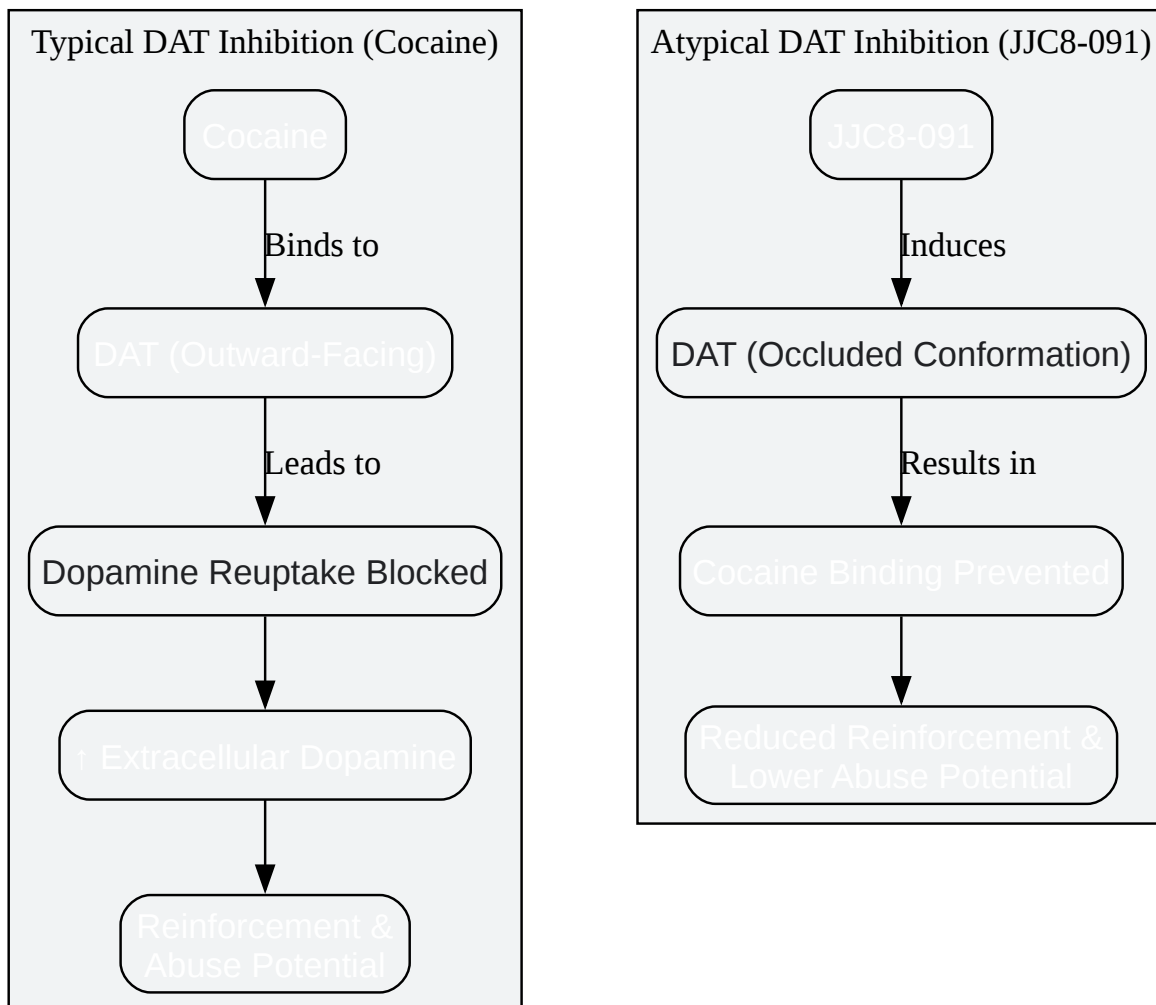
For Researchers, Scientists, and Drug Development Professionals

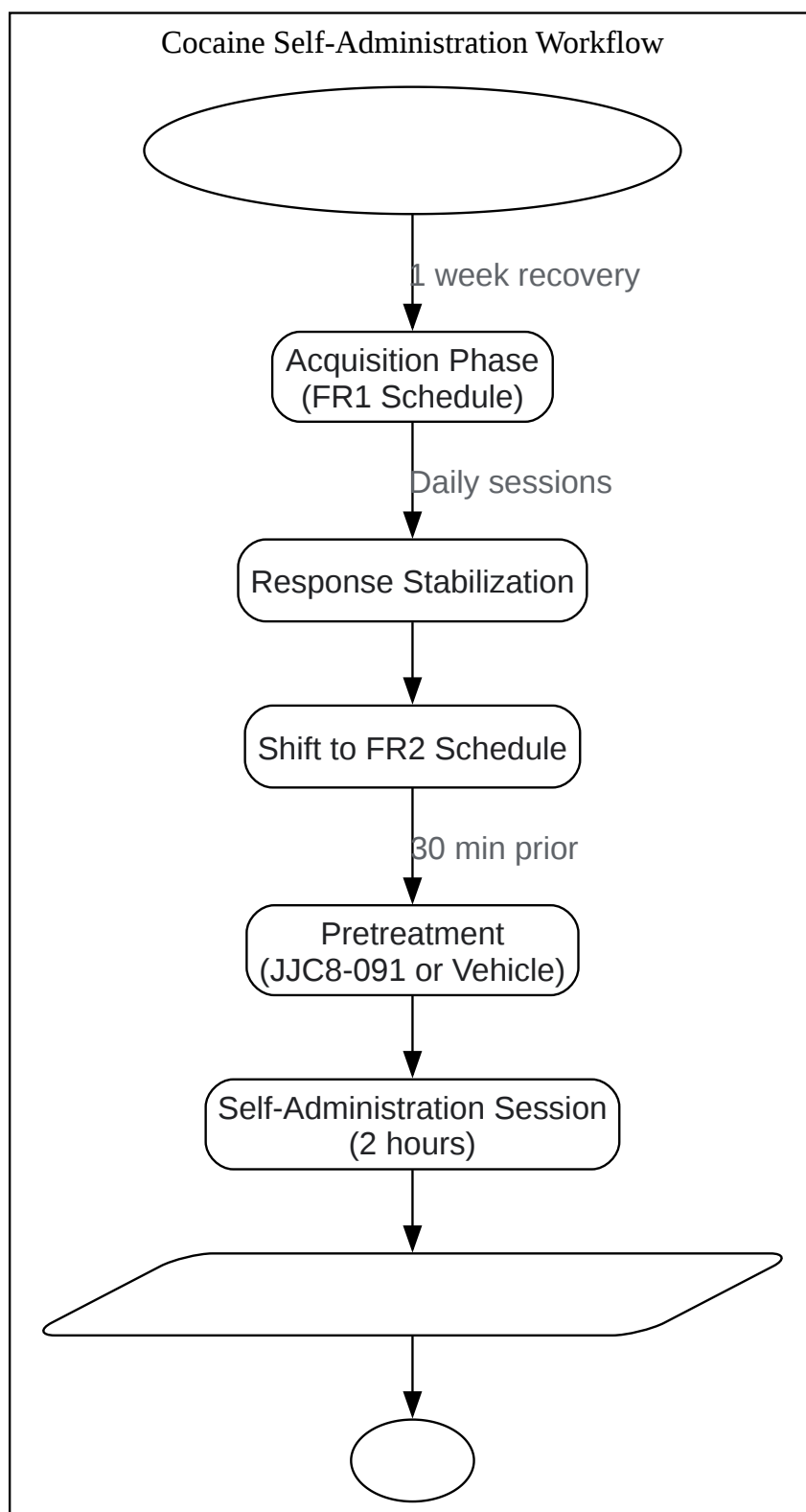
Introduction

JJC8-091 is a novel modafinil analog that has shown promise as a potential pharmacotherapeutic for cocaine use disorder.[1][2] Unlike typical dopamine transporter (DAT) inhibitors, which often have abuse potential themselves, **JJC8-091** exhibits an "atypical" profile.[1][2][3] This document provides detailed application notes and protocols for the use of **JJC8-091** in preclinical cocaine self-administration studies, based on published research.

Mechanism of Action

JJC8-091 functions as an atypical dopamine transporter (DAT) inhibitor.[2][3] In contrast to cocaine and other "typical" DAT inhibitors that bind to the outward-facing conformation of DAT, computational models predict that **JJC8-091** favors a more occluded conformation of the transporter.[2] This distinct binding mode is thought to be sufficient to prevent cocaine from binding to the DAT and eliciting its reinforcing effects, without producing cocaine-like behavioral effects itself.[2] Electrophysiological studies have confirmed that **JJC8-091** is more effective than typical DAT inhibitors at inhibiting the cocaine-mediated enhancement of dopamine neurotransmission.[2] This unique mechanism suggests a lower abuse liability and a potential therapeutic window for treating cocaine addiction.[1][2]





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References

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- To cite this document: BenchChem. [Application Notes and Protocols: JJC8-091 for Cocaine Self-Administration Studies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12364045#jjc8-091-dosage-for-cocaine-self-administration-studies>]

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